

Application Notes and Protocols for the Iodination of Aniline

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Compound of Interest

Compound Name: 4-Iodoaniline

Cat. No.: B139537

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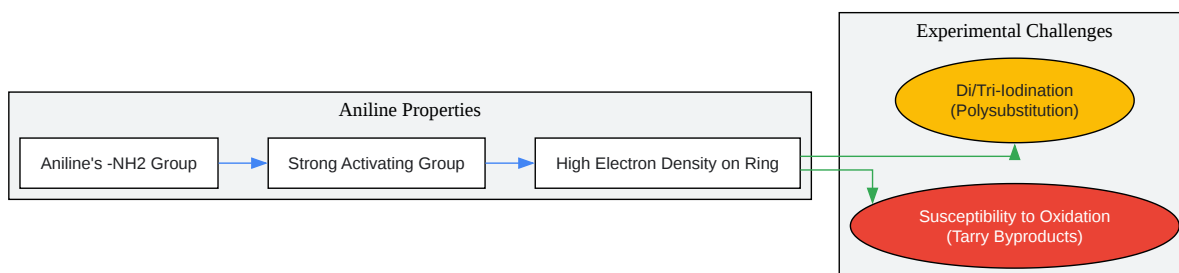
Introduction

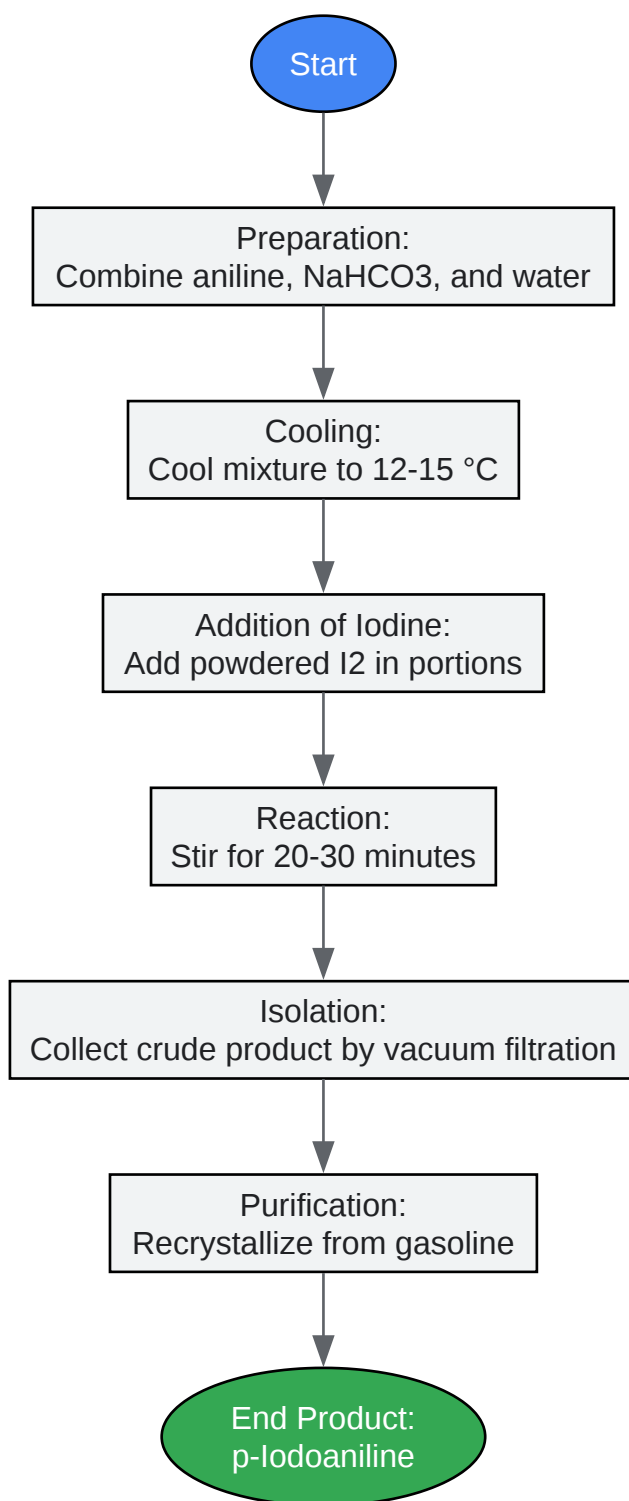
Iodinated anilines are valuable intermediates in organic synthesis, serving as crucial building blocks in the development of pharmaceuticals and advanced materials. Their utility in cross-coupling reactions such as Suzuki, Heck, and Sonogashira makes the carbon-iodine bond a versatile handle for introducing molecular complexity.^[1] However, the high reactivity of the aniline ring, due to the activating amino group, presents challenges in controlling the selectivity of iodination, often leading to mixtures of mono-, di-, and tri-substituted products and oxidation byproducts.^[2]

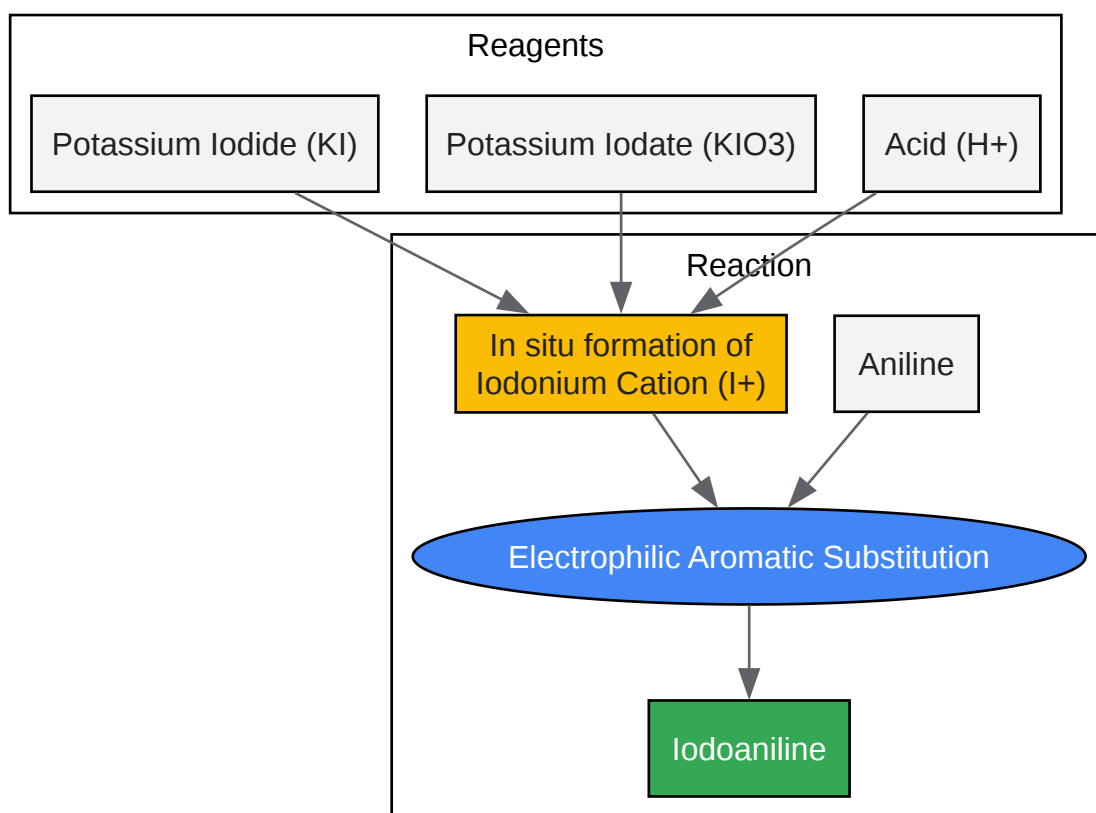
This document provides detailed protocols for several methods of aniline iodination, including direct iodination and the use of more selective iodinating agents, to afford mono- and poly-iodinated anilines.

Challenges in Aniline Iodination

The primary challenges in the electrophilic iodination of aniline stem from the properties of the aniline molecule itself.







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References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
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